

# Technical Guide: Spectroscopic Data of 1-(4,6-Dimethoxypyrimidin-2-yl)thiourea

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## Compound of Interest

Compound Name: 1-(4,6-Dimethoxypyrimidin-2-yl)thiourea

CAS No.: 102739-57-1

Cat. No.: B346796

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## Compound Overview & Physical Properties

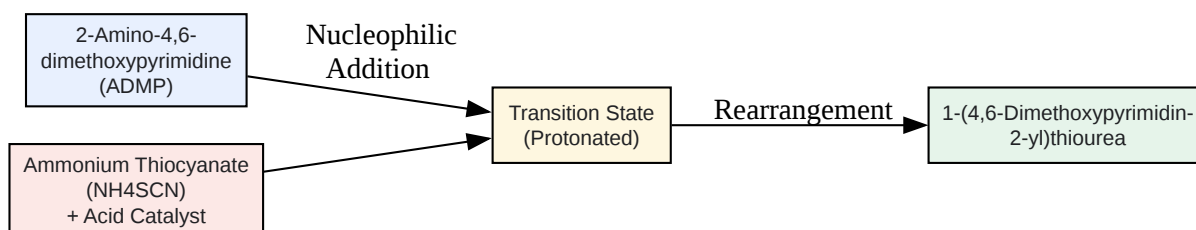
**1-(4,6-Dimethoxypyrimidin-2-yl)thiourea** is a heterocyclic thiourea derivative used primarily as a building block for sulfonylurea agrochemicals.<sup>[1][2]</sup> It is characterized by a pyrimidine ring substituted with two methoxy groups at the 4 and 6 positions, and a thiourea moiety at the 2 position.<sup>[1]</sup>

| Property          | Data                                                                             |
|-------------------|----------------------------------------------------------------------------------|
| IUPAC Name        | 1-(4,6-dimethoxypyrimidin-2-yl)thiourea                                          |
| CAS Number        | 74448-69-6                                                                       |
| Molecular Formula | C <sub>7</sub> H <sub>10</sub> N <sub>4</sub> O <sub>2</sub> S                   |
| Molecular Weight  | 214.24 g/mol                                                                     |
| Appearance        | White to off-white crystalline solid                                             |
| Melting Point     | 215–216 °C (dec.) <sup>[1][2][3]</sup>                                           |
| Solubility        | Soluble in DMSO, DMF; sparingly soluble in Acetone, Methanol; insoluble in Water |

## Synthesis & Structural Logic

Understanding the synthesis provides context for potential impurities (e.g., unreacted amine) in spectral data.<sup>[1]</sup> The compound is typically synthesized by reacting 2-amino-4,6-dimethoxypyrimidine with a thiocyanate source.

## Reaction Pathway



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Figure 1: Synthetic pathway converting the amino-pyrimidine precursor to the target thiourea.<sup>[1]</sup>

## Spectroscopic Characterization

### A. Nuclear Magnetic Resonance (NMR) Spectroscopy

Solvent: DMSO-d<sub>6</sub> (Deuterated Dimethyl Sulfoxide) is the standard solvent due to the compound's polarity and hydrogen-bonding potential.<sup>[1]</sup>

### <sup>1</sup>H NMR Data (400 MHz, DMSO-d<sub>6</sub>)

The spectrum is dominated by the symmetry of the dimethoxy-pyrimidine ring and the exchangeable protons of the thiourea group.<sup>[1]</sup>

| Chemical Shift<br>( $\delta$ , ppm) | Multiplicity  | Integration | Assignment                 | Structural<br>Context                                                                                                                                                                                 |
|-------------------------------------|---------------|-------------|----------------------------|-------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| 10.50 – 11.00                       | Broad Singlet | 1H          | NH (Internal)              | Thiourea proton adjacent to the pyrimidine ring; highly deshielded due to electron-withdrawing ring and anisotropy.<br><a href="#">[1]</a>                                                            |
| 8.50 – 9.50                         | Broad Singlet | 2H          | NH <sub>2</sub> (Terminal) | Terminal thioamide protons. <a href="#">[1]</a> Often appear as two broad humps or one very broad signal due to restricted rotation around the C-N bond. <a href="#">[1]</a>                          |
| 5.80 – 6.00                         | Singlet       | 1H          | Ar-H (C5)                  | The single aromatic proton on the pyrimidine ring. <a href="#">[1]</a> Its upfield shift (relative to benzene) is characteristic of the electron-rich 4,6-dimethoxy substitution. <a href="#">[1]</a> |
| 3.80 – 3.95                         | Singlet       | 6H          | -OCH <sub>3</sub>          | Two equivalent methoxy groups at positions 4 and 6. <a href="#">[1]</a>                                                                                                                               |

**<sup>13</sup>C NMR Data (100 MHz, DMSO-d<sub>6</sub>)**

| Chemical Shift (δ, ppm) | Assignment        | Notes                                                                  |
|-------------------------|-------------------|------------------------------------------------------------------------|
| 180.5                   | C=S               | Thiourea carbon; highly deshielded.                                    |
| 171.5                   | C-4, C-6          | Carbons attached to methoxy groups (C-O).[1]                           |
| 157.0                   | C-2               | Carbon attached to the thiourea nitrogen (ipso).[1]                    |
| 83.5                    | C-5               | Aromatic CH carbon; significantly shielded by ortho-methoxy groups.[1] |
| 54.0                    | -OCH <sub>3</sub> | Methoxy carbons.[1]                                                    |

**B. Infrared (IR) Spectroscopy**

The IR spectrum confirms the presence of the thiourea functional group and the pyrimidine ring.[1]

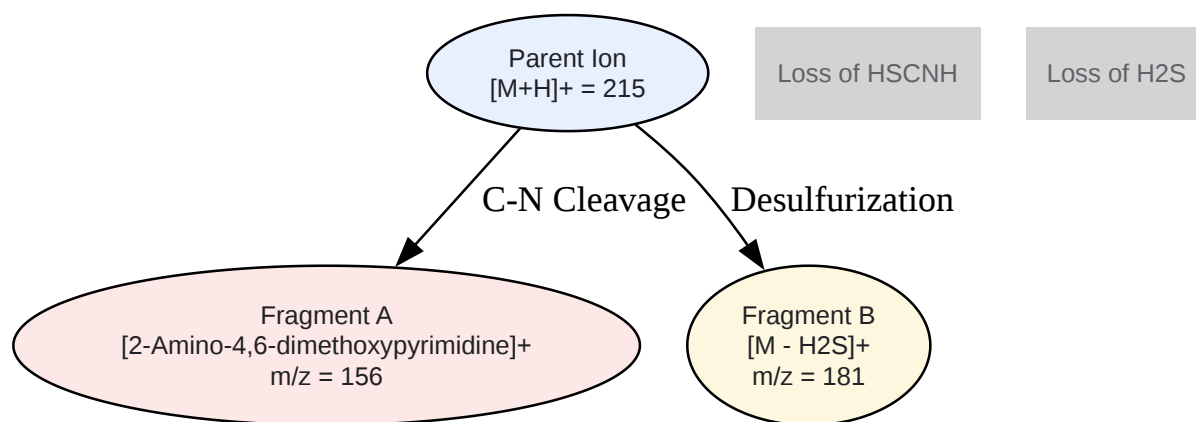
| Wavenumber (cm <sup>-1</sup> ) | Vibration Mode      | Functional Group                                 |
|--------------------------------|---------------------|--------------------------------------------------|
| 3300 – 3450                    | ν(N-H) stretching   | Primary and secondary amines (broad bands).[1]   |
| 3100 – 3150                    | ν(C-H) aromatic     | Pyrimidine ring C-H stretch.[1]                  |
| 2950 – 3000                    | ν(C-H) aliphatic    | Methoxy group C-H stretch.[1]                    |
| 1640 – 1660                    | ν(C=N) stretching   | Pyrimidine ring breathing / Thioamide I band.[1] |
| 1550 – 1580                    | δ(N-H) bending      | Thioamide II band.[1]                            |
| 1220 – 1250                    | ν(C-O-C) stretching | Aryl alkyl ether (methoxy group).[1]             |
| 1150 – 1200                    | ν(C=S) stretching   | Thiourea characteristic band (often coupled).[1] |

## C. Mass Spectrometry (MS)

Ionization Mode: ESI+ (Electrospray Ionization, Positive mode) or EI (Electron Impact).<sup>[1]</sup>

- Molecular Ion:  $[M+H]^+ = 215.06$  m/z (Calculated for  $C_7H_{11}N_4O_2S^+$ ).<sup>[1]</sup>
- Fragmentation Pattern (EI/CID):
  - m/z 215 (Parent Ion).
  - m/z 181  $[M - H_2S]^+$ : Loss of hydrogen sulfide, indicating cyclization or desulfurization.<sup>[1]</sup>
  - m/z 156  $[M - SC(NH_2) + H]^+$ : Cleavage of the thiourea linkage, generating the 2-amino-4,6-dimethoxypyrimidine cation (base peak in many conditions).<sup>[1]</sup>
  - m/z 125: Further fragmentation of the pyrimidine ring (loss of methoxy).<sup>[1]</sup>

### Fragmentation Pathway Diagram



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Figure 2: Primary fragmentation pathways observed in Mass Spectrometry.<sup>[1]</sup>

## Experimental Protocol for Analysis

To ensure reproducible spectral data, follow this preparation protocol:

- Sample Purity: Ensure the sample is washed with cold water and methanol to remove unreacted ammonium thiocyanate or ADMP precursor.<sup>[1]</sup>

- NMR Preparation:
  - Dissolve 5–10 mg of sample in 0.6 mL DMSO-d<sub>6</sub>.
  - Note: The sample may require gentle warming (40°C) to dissolve completely.<sup>[1]</sup>
  - Warning: Do not use CDCl<sub>3</sub> as solubility is insufficient and will yield poor signal-to-noise ratios.<sup>[1]</sup>
- IR Preparation:
  - Prepare a KBr pellet (1 mg sample : 100 mg KBr) or use ATR (Attenuated Total Reflectance) on the solid powder.<sup>[1]</sup>
  - Ensure the crystal stage is clean to avoid cross-contamination with sulfonylurea derivatives.<sup>[1]</sup>

## References

- Crystal Structure of Analog: Saeed, S., et al. (2011).<sup>[1]</sup> "1-(4,6-Dimethylpyrimidin-2-yl)thiourea."<sup>[2]</sup> Acta Crystallographica Section E, 67(12), o3347.<sup>[1]</sup> [Link](#)
- Synthesis & Melting Point: Patent CN1041592A.<sup>[1]</sup> "Sultamsulfonamide derivatives and weedicide." (Listing mp 215-216°C for the title compound).<sup>[1]</sup><sup>[3]</sup> [Link](#)
- Spectral Data of Derivatives: Wang, Q., et al. (2012).<sup>[1]</sup><sup>[2]</sup> "Synthesis and Phytotoxicity of Novel Acylthiourea...". Journal of Pesticide Science, 37(1).<sup>[1]</sup> (Provides NMR of the N-acyl derivative for shift comparison). [Link](#)
- Precursor Characterization: PubChem Compound Summary for CID 118946, 2-Amino-4,6-dimethoxypyrimidine.<sup>[1]</sup> [Link](#)

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## Sources

- [1. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
- [2. agriknowledge.affrc.go.jp \[agriknowledge.affrc.go.jp\]](https://agriknowledge.affrc.go.jp)
- [3. CN1041592A - Sultamsulfonamide derivatives and weedicide - Google Patents \[patents.google.com\]](https://patents.google.com/patents/CN1041592A)
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